

Staining gradient across the slide with C.I. Direct Black 80

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Compound of Interest

Compound Name: C.I. Direct Black 80

CAS No.: 39384-51-5

Cat. No.: B15555778

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Technical Support Center: C.I. Direct Black 80 Staining

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals who may encounter a staining gradient across a slide when using **C.I. Direct Black 80**.

Frequently Asked Questions (FAQs)

Q1: What is **C.I. Direct Black 80**?

C.I. Direct Black 80 (C.I. 31600) is a trisazo direct dye.^[1] It appears as a bluish-black to black powder that is soluble in water.^{[1][2]} Primarily used in the textile, paper, and leather industries, it has a high affinity for cellulosic fibers.^{[3][4][5]} While not a certified biological stain, it can be adapted for histological applications.^[3]

Q2: What causes a staining gradient across a microscope slide?

A staining gradient, where staining intensity varies from one side of the slide to the other, is typically a result of procedural inconsistencies.^[1] Common causes include:

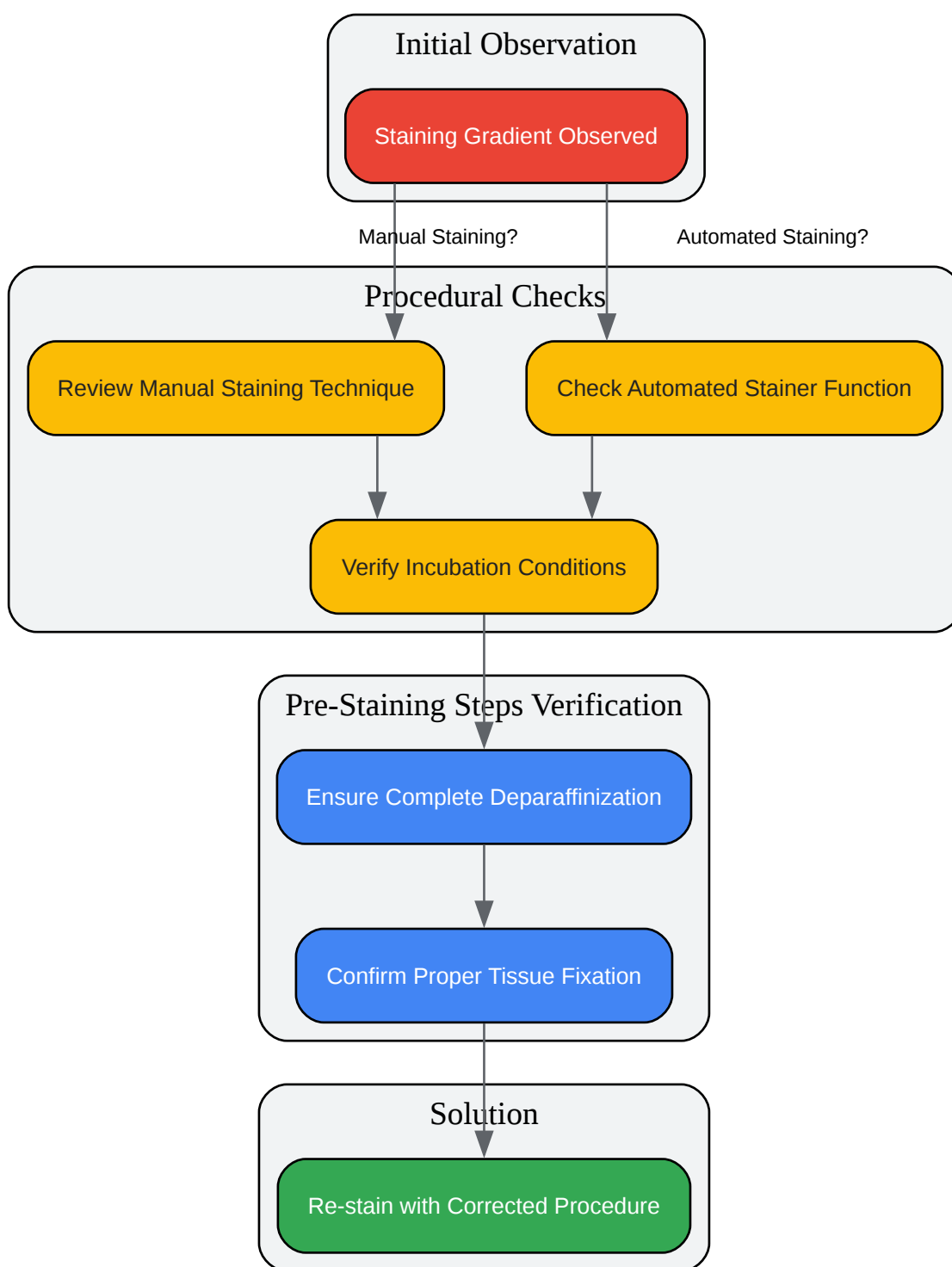
- **Uneven Reagent Application:** Manual application of staining reagents without ensuring the slide is level can lead to uneven distribution.^[1]
- **Inconsistent Incubation Conditions:** Variations in temperature or humidity during incubation can affect staining consistency.^[1]
- **Automated Stainer Malfunctions:** Issues with automated staining equipment, such as clogged nozzles, can result in uneven dispensing of reagents.^[1]
- **Incomplete Deparaffinization:** Residual paraffin on the slide can prevent the aqueous dye solution from reaching the tissue, leading to uneven staining.^{[6][7]}
- **Uneven Tissue Fixation:** Inconsistent fixation of the tissue block can cause different rates of dye uptake across the tissue section.^{[8][9]}

Troubleshooting Guide: Staining Gradient

A staining gradient across your slide can be a frustrating artifact. This guide provides a systematic approach to troubleshooting and resolving this issue.

Problem: You are observing a gradient of staining intensity across the slide.

Workflow for Troubleshooting Staining Gradient



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Caption: A logical workflow for troubleshooting a staining gradient.

Troubleshooting Steps and Solutions

Potential Cause	Recommended Solution
Uneven Reagent Application	When staining manually, ensure the slide is on a level surface. Apply a sufficient volume of the staining solution to cover the entire tissue section evenly. [1]
Automated Stainer Malfunction	If using an automated stainer, check for any blockages in the dispensing nozzles and ensure the equipment is properly calibrated and maintained. [1]
Inconsistent Incubation	Use a slide-warming tray or an incubator to maintain a consistent temperature during the staining process. Avoid placing slides in areas with drafts or significant temperature fluctuations.
Incomplete Deparaffinization	Ensure that the xylene and alcohol baths used for deparaffinization are fresh. Increase the incubation time in xylene if necessary to completely remove all paraffin wax. [6] [7]
Improper Tissue Fixation	Review your tissue fixation protocol to ensure it is appropriate for the tissue type and that fixation times are consistent. Inadequate or uneven fixation can lead to differential staining. [1] [9]

Experimental Protocols

General Staining Protocol with C.I. Direct Black 80

This protocol is a general guideline and may require optimization for your specific tissue type and application.

1. Deparaffinization and Rehydration:

- Immerse slides in two changes of xylene for 5 minutes each.[\[1\]](#)

- Transfer slides through two changes of 100% ethanol for 3 minutes each.^[1]
- Transfer slides through two changes of 95% ethanol for 3 minutes each.^[1]
- Rinse in distilled water for 5 minutes.^[1]

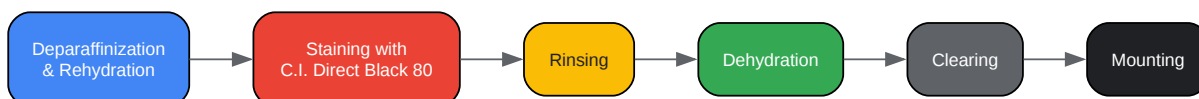
2. Staining:

- Prepare a 0.1% (w/v) solution of **C.I. Direct Black 80** in distilled water. Gentle heating may be required to fully dissolve the dye. Allow the solution to cool to room temperature and filter before use.^[1]
- Immerse the slides in the **C.I. Direct Black 80** solution for 5-10 minutes. Staining time may need to be adjusted based on the tissue.^[1]
- Briefly rinse in distilled water to remove excess stain.^[1]

3. Dehydration and Mounting:

- Dehydrate the slides through graded alcohols: 95% ethanol for 2 minutes, followed by two changes of 100% ethanol for 2 minutes each.^[1]
- Clear in two changes of xylene for 3 minutes each.^[1]
- Mount with a permanent mounting medium.^[1]

Experimental Workflow for Tissue Staining



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Caption: A general experimental workflow for tissue staining.

Data Presentation

Properties of C.I. Direct Black 80

Property	Value
C.I. Name	Direct Black 80[2][5]
C.I. Number	31600[2]
CAS Number	8003-69-8[2][5]
Molecular Formula	$C_{36}H_{23}N_8Na_3O_{11}S_3$ [2]
Molecular Weight	908.78 g/mol [2]
Appearance	Blue-black uniform powder[2][5]
Solubility	Soluble in water[2][5]

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